

An In-depth Technical Guide to Potassium Hexafluorophosphate (CAS 17084-13-8)

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Compound of Interest

Compound Name: Potassium hexafluorophosphate

Cat. No.: B096983

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Potassium Hexafluorophosphate** (CAS 17084-13-8), a versatile inorganic salt. While its primary applications lie in materials science and chemical synthesis, this document also explores its limited, yet noteworthy, biological properties and its role in specialized synthetic procedures relevant to pharmaceutical development.

Chemical and Physical Properties

Potassium hexafluorophosphate (KPF_6) is a white, crystalline solid at room temperature.[1]
[2] It is an ionic compound composed of a potassium cation (K^+) and a hexafluorophosphate anion (PF_6^-). [1] The hexafluorophosphate anion is known for being a weakly coordinating anion, which imparts lipophilicity to its salts. The compound is stable under normal conditions but is incompatible with strong acids.[3]

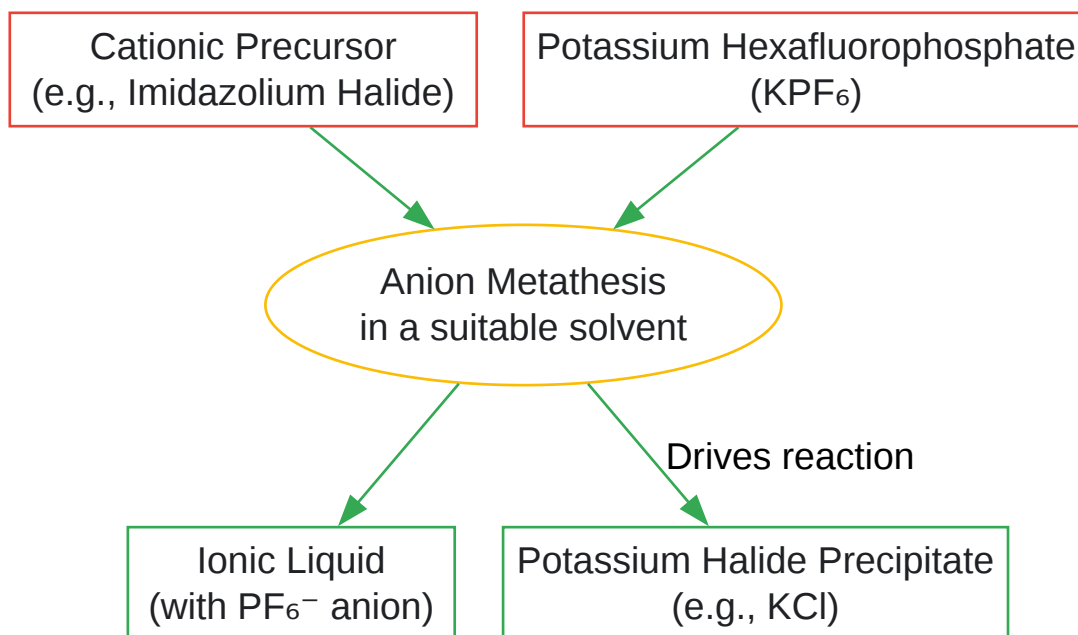
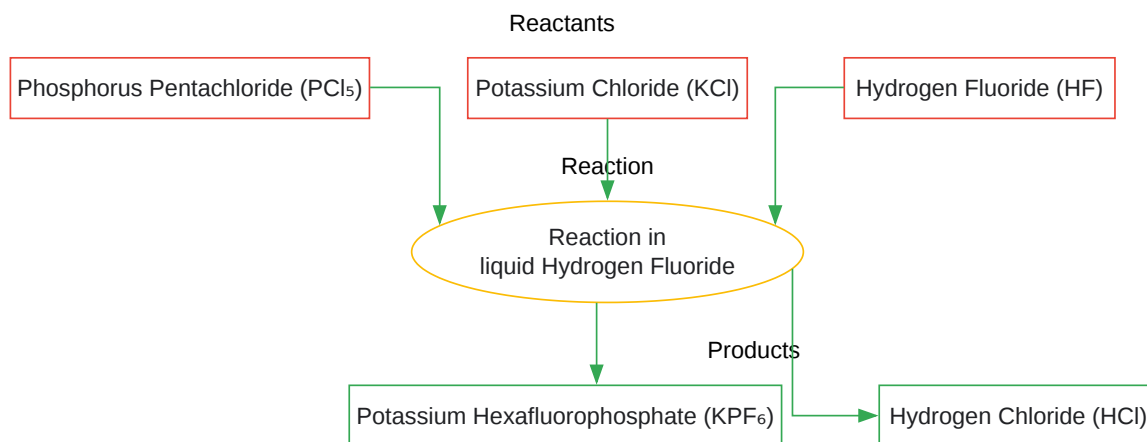
Table 1: Physical and Chemical Properties of **Potassium Hexafluorophosphate**

Property	Value	Reference(s)
CAS Number	17084-13-8	[1][4]
Molecular Formula	KPF ₆	[1][5]
Molecular Weight	184.06 g/mol	[4][5]
Appearance	White crystalline solid/powder	[1][3]
Melting Point	575 °C (decomposes)	[3][4]
Density	2.75 g/mL at 25 °C	[3][4]
Solubility	Soluble in water and polar organic solvents like alcohols.	[1]
SMILES	[K+].F--INVALID-LINK--(F)(F)(F)F	[4]
InChI	1S/F6P.K/c1-7(2,3,4,5)6;/q-1;+1	[4]
InChIKey	YZDGRYDIGCWVND-UHFFFAOYSA-N	[4]

Synthesis of Potassium Hexafluorophosphate

A common laboratory and industrial synthesis of **potassium hexafluorophosphate** involves the reaction of phosphorus pentachloride (PCl₅) with potassium chloride (KCl) and hydrogen fluoride (HF).[6] The reaction is typically carried out in liquid hydrogen fluoride.

An alternative preparation method involves the reaction of hydrofluoric acid with phosphorus pentoxide to generate a hexafluorophosphoric acid solution, which is then reacted with a potassium salt.[1]



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- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Hexafluorophosphate (CAS 17084-13-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096983#cas-number-17084-13-8-properties-and-applications]

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